

"analytical methods for NT-methyl-D-histidine quantification"

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Compound of Interest

Compound Name: *NT-methyl-D-histidine dihydrochloride*

CAS No.: *2137082-08-5*

Cat. No.: *B2383450*

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Application Note: Stereoselective Quantification of

-Methyl-D-Histidine

Abstract

This application note details a high-resolution LC-MS/MS protocol for the specific quantification of

-methyl-D-histidine (D-3-methylhistidine). While

-methyl-L-histidine is a well-established biomarker for myofibrillar protein degradation, the D-isomer is increasingly relevant in microbial proteomics, peptide racemization studies, and specific therapeutic peptide monitoring. Standard reverse-phase (RPLC) and HILIC methods fail to resolve D/L enantiomers. This guide introduces a Chiral Stationary Phase (CSP) methodology using a Crown Ether column to achieve baseline resolution of

-methyl-D-histidine from its L-enantiomer and its regioisomer,

-methyl-histidine, without the need for complex derivatization.

Introduction & Analytical Challenges

The Isomer Matrix

Quantifying methylhistidines requires navigating a complex isomer matrix. Specificity is often compromised by two distinct types of isomerism:

- Regioisomerism (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

vs.

): The methyl group can attach to the

(tele, N3) or

(pros, N1) nitrogen of the imidazole ring.

-methylhistidine is dietary (anserine-derived), while

-methylhistidine is the muscle breakdown marker.

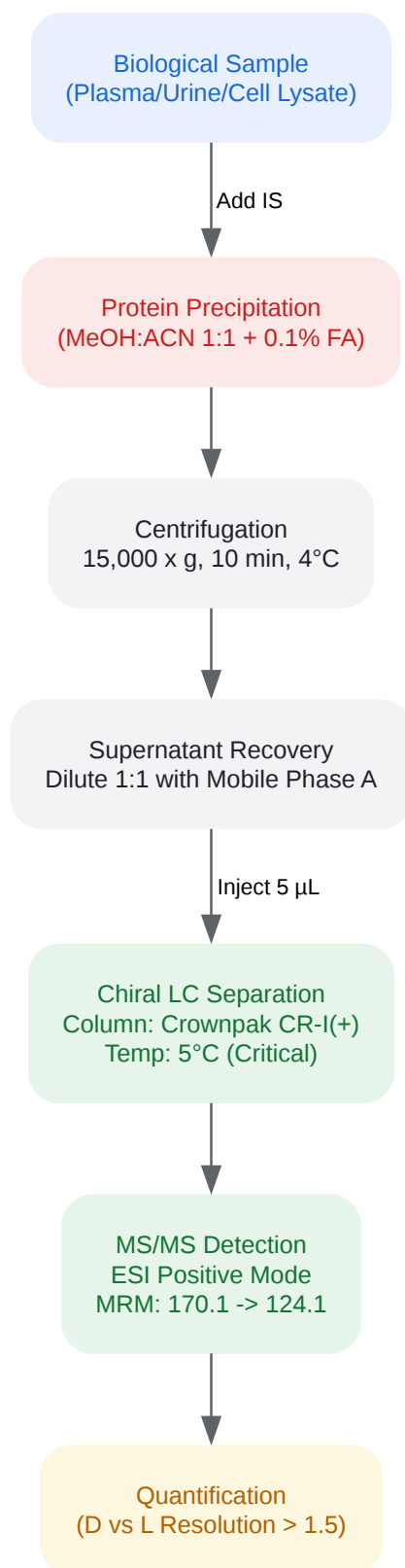
- Stereoisomerism (D vs. L): Biological systems predominantly use L-amino acids. D-isomers appear in bacterial cell walls, venom peptides, or as degradation products (racemization).

Standard methods (C18, HILIC) cannot separate D from L. They co-elute, leading to false positives if D-isomers are present. This protocol solves that limitation.

Analytical Strategy: Direct Chiral Separation

We utilize a Crown Ether (3,3'-diphenyl-1,1'-binaphthyl-20-crown-6) stationary phase. This phase forms host-guest complexes with the primary ammonium group of the amino acid. The chiral recognition is driven by the spatial fit of the ammonium hydrogens into the crown ether cavity, providing superior selectivity for D-amino acids in acidic mobile phases.

Experimental Workflow (Visualized)



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Figure 1: End-to-end analytical workflow for stereoselective methylhistidine analysis. Note the low temperature requirement for the LC step to maximize chiral recognition.

Detailed Protocol

Reagents & Standards

- Target Analyte:
 - methyl-D-histidine (Custom synthesis or chiral standard vendors).
- Interference Check:
 - methyl-L-histidine (Sigma M9005),
 - methyl-L-histidine.
- Internal Standard (IS):
 - methyl-L-histidine-d3 (CDN Isotopes). Note: Deuterated L-standards will co-elute with L-analyte but separate from D-analyte. For D-quantification, use the L-d3 IS and calculate based on relative retention time (RRT).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water, Perchloric Acid (HClO₄) or Trifluoroacetic acid (TFA).

Sample Preparation (Protein Precipitation)

Rationale: Acidic precipitation is preferred over pure organic solvent to maintain the protonation state required for the crown ether interaction immediately upon injection.

- Aliquot: Transfer 50 µL of plasma/urine into a 1.5 mL Eppendorf tube.
- Spike IS: Add 10 µL of Internal Standard solution (10 µM -methyl-L-histidine-d3).
- Precipitation: Add 200 µL of Ice-Cold 0.4 M Perchloric Acid (HClO₄).
 - Why HClO₄? Crown ether columns require highly acidic conditions. HClO₄ precipitates protein efficiently and matches the mobile phase pH.

- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: Spin at 15,000 x g for 10 minutes at 4°C.
- Transfer: Move supernatant to a total recovery vial. Do not neutralize.

Chromatographic Conditions (LC)

- System: UHPLC (Agilent 1290 / Waters Acquity).
- Column: Daicel Crownpak CR-I(+) (3.0 mm x 150 mm, 5 µm).
 - Mechanism: Chiral crown ether coated on silica.
- Mobile Phase: Perchloric Acid (pH 1.5) / Methanol (85:15 v/v).
 - Preparation: Add 1.63 g of 70% HClO₄ to 1 L of water (approx pH 1.5). Mix 850 mL of this aqueous solution with 150 mL MeOH.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 5°C to 10°C.
 - Critical Parameter: Lower temperatures significantly enhance the enantioselectivity () of crown ether columns. Higher temperatures (e.g., 40°C) may cause peak coalescence.
- Run Time: 15 minutes.

Mass Spectrometry (MS/MS) Parameters

- Source: ESI Positive.^{[1][2]}
- Capillary Voltage: 3.5 kV.
- Gas Temp: 300°C.
- Transitions (MRM):

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Purpose
-Me-D-His	170.1	124.1	15	Quantifier
-Me-D-His	170.1	96.1	25	Qualifier
-Me-L-His	170.1	126.1	15	Regio-check
-Me-L-His-d3	173.1	127.1	15	Internal Std

Note: The transition 170.1 → 124.1 is specific to the

isomer (loss of formic acid). The

isomer typically fragments to 126.1 (loss of CO₂).

Data Interpretation & Validation

Separation Logic

The Crownpak CR-I(+) elutes amino acids based on hydrophobicity and chiral fit.

- Elution Order: D-isomers typically elute after L-isomers on CR(+) phases due to stronger complexation with the crown ether.
- Regio-separation:

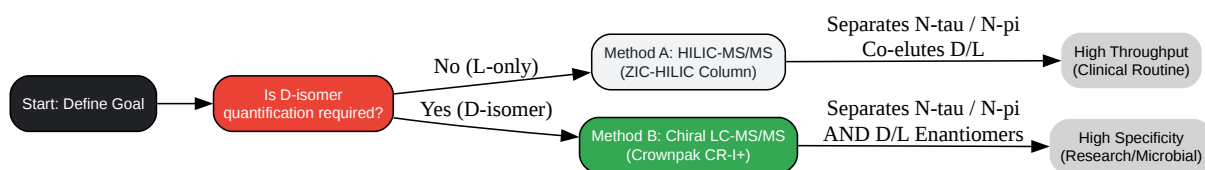
and

isomers have different pK_a values and hydrophobicities, resulting in distinct retention times even before chiral resolution.

Expected Retention Times (Example)

Analyte	Retention Time (min)	Resolution ()
-Methyl-L-Histidine	4.2	-
-Methyl-L-Histidine	6.8	> 3.0 (vs)
-Methyl-D-Histidine	8.5	> 2.5 (vs L-isomer)

Decision Tree: Method Selection



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Figure 2: Selection guide. Use HILIC for standard clinical muscle breakdown analysis. Use Chiral Crown Ether (Method B) specifically for NT-methyl-D-histidine.

Troubleshooting & Optimization

- Peak Broadening:
 - Cause: pH mismatch. The Crownpak column is extremely sensitive to pH.
 - Fix: Ensure the mobile phase is strictly pH 1.0–2.0 using Perchloric Acid. Do not use Formic Acid (too weak) or Phosphate buffers (MS incompatible).
- Low Sensitivity:
 - Cause: Ion suppression from HClO₄.

- Fix: Use a "Tee" junction post-column to infuse a sheath liquid (50:50 ACN:Water with 0.1% Formic Acid) to boost ionization efficiency in the ESI source.
- Retention Time Drift:
 - Cause: Column temperature fluctuation.
 - Fix: Use a verified column oven set to 5°C. Do not run at ambient temperature.

References

- Analysis of Methylhistidines in Biological Fluids.
 - Context: Establishes -methylhistidine as the specific marker for myofibrillar breakdown and discusses the interference of dietary -methylhistidine.
 - Source:Journal of Nutrition. [\[Link\]](#)
- Chiral Separation of Amino Acids by Crown Ether Columns.
 - Context: Foundational protocol for using Crownpak CR(+)
 - Source:Daicel Chiral Technologies Application Note. [\[Link\]](#)
- HILIC-MS/MS for Methylhistidine Isomers (vs
)
 - Context: Describes the separation of regioisomers (but not stereoisomers)
 - Source:MDPI Molecules. [\[Link\]](#)
- Nomenclature
 - Context: Clarifies the IUPAC numbering (N3 vs N1) and the biological origins of the isomers.
 - Source:PathBank. [\[Link\]](#)

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Sources

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- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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